

# Application Note: Analysis of 5-Butylnonane by Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

Compound Name: 5-Butylnonane

Cat. No.: B105755

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## Introduction

**5-Butylnonane** (C<sub>13</sub>H<sub>28</sub>) is a branched-chain alkane that may be present in various complex hydrocarbon mixtures, including fuels, lubricants, and environmental samples.<sup>[1]</sup> Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique ideal for the separation, identification, and quantification of such volatile and semi-volatile compounds.<sup>[2]</sup> This application note details a robust GC-MS method for the analysis of **5-Butylnonane**, providing a comprehensive protocol from sample preparation to data analysis. The methodology described herein is intended for researchers, scientists, and professionals in the petrochemical, environmental, and drug development industries.

## Principle of the Method

The GC-MS analysis workflow begins with the introduction of a sample into the gas chromatograph, where it is vaporized. The volatile components are then separated based on their boiling points and interactions with the stationary phase of the GC column. As each compound elutes from the column, it enters the mass spectrometer. In the mass spectrometer, the molecules are ionized, typically by electron impact (EI), which causes them to fragment into characteristic patterns. These fragments are then separated by their mass-to-charge ratio ( $m/z$ ), and a mass spectrum is generated, which serves as a "chemical fingerprint" for compound identification. The retention time from the GC and the mass spectrum from the MS together provide a high degree of confidence in the identification of **5-Butylnonane**.

## Data Presentation

The quantitative data for the GC-MS analysis of **5-Butylnonane** is summarized in the tables below.

Table 1: Physicochemical and Chromatographic Data for **5-Butylnonane**

Parameter	Value	Reference
Molecular Formula	C13H28	[1][3]
Molecular Weight	184.36 g/mol	[3]
CAS Registry Number	17312-63-9	[1]
Kovats Retention Index	1204 (non-polar column)	[3][4]

Table 2: Characteristic Mass Spectral Fragments for **5-Butylnonane**

Mass-to-Charge Ratio (m/z)	Relative Intensity	Putative Fragment
43	High	[C3H7] <sup>+</sup>
57	High	[C4H9] <sup>+</sup>
71	High	[C5H11] <sup>+</sup>
127	Low	[M-C4H9] <sup>+</sup>
184	Very Low to Absent	[M] <sup>+</sup> (Molecular Ion)

Note: Relative intensities are qualitative and can vary based on the specific instrument and analytical conditions. The molecular ion for branched alkanes is often of very low abundance or not observed.

## Experimental Protocols

This section provides a detailed methodology for the GC-MS analysis of **5-Butylnonane**.

## 1. Sample Preparation

The sample preparation method should be tailored to the specific matrix. For liquid samples such as hydrocarbon mixtures, a simple dilution is often sufficient.

- Reagents and Materials:
  - **5-ButylNonane** standard
  - Hexane or Dichloromethane (GC grade or higher)
  - Volumetric flasks
  - Micropipettes
  - GC vials with caps
- Procedure:
  - Prepare a stock solution of **5-ButylNonane** at a concentration of 1 mg/mL in hexane.
  - Perform serial dilutions of the stock solution to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50 µg/mL).
  - For unknown samples, dilute an accurately weighed or measured amount in hexane to bring the expected concentration of **5-ButylNonane** within the calibration range. A starting dilution of 1:100 (v/v) is recommended for complex hydrocarbon mixtures.
  - Transfer the prepared standards and samples into 2 mL GC vials.

## 2. GC-MS Instrumentation and Parameters

The following instrumental parameters are recommended for the analysis of **5-ButylNonane**. These may be optimized for specific instruments.

- Gas Chromatograph (GC) Parameters:

- Column: Non-polar capillary column (e.g., 30 m x 0.25 mm I.D., 0.25 µm film thickness, 5% phenyl-methylpolysiloxane).
- Injector: Split/splitless, operated in split mode with a split ratio of 50:1.
- Injector Temperature: 280 °C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
  - Initial temperature: 50 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 300 °C.
  - Final hold: 5 minutes at 300 °C.
- Mass Spectrometer (MS) Parameters:
  - Ionization Mode: Electron Ionization (EI).
  - Electron Energy: 70 eV.
  - Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.
  - Mass Range: m/z 40-250.
  - Scan Mode: Full Scan.

### 3. Data Acquisition and Analysis

- Inject 1 µL of the prepared sample into the GC-MS system.
- Acquire the total ion chromatogram (TIC).
- Identify the peak corresponding to **5-Butylnonane** by comparing its retention time with that of a known standard. The Kovats retention index can also be used for confirmation.[\[3\]](#)[\[4\]](#)

- Extract the mass spectrum of the identified peak.
- Confirm the identity of **5-Butylnonane** by comparing the acquired mass spectrum with a reference library (e.g., NIST) and the characteristic fragments listed in Table 2.[3]
- For quantitative analysis, construct a calibration curve from the peak areas of the calibration standards. Determine the concentration of **5-Butylnonane** in the unknown samples by interpolating their peak areas on the calibration curve.

## Visualizations

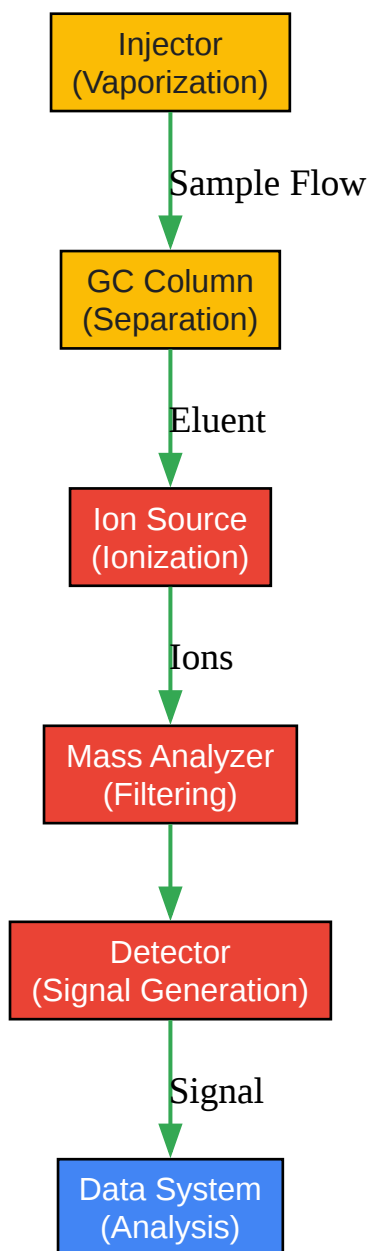
Diagram 1: GC-MS Experimental Workflow



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Caption: Workflow for the GC-MS analysis of **5-Butylnonane**.

Diagram 2: Logical Diagram of GC-MS System Components



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Caption: Key components of a gas chromatography-mass spectrometry system.

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